

ATTO 700: A Technical Guide to its Chemical Structure and Physical Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ATTO 700

Cat. No.: B15557223

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For Researchers, Scientists, and Drug Development Professionals

ATTO 700 is a high-performance fluorescent label belonging to a newer generation of dyes characterized by their exceptional photostability and brightness.^{[1][2]} This guide provides an in-depth overview of the chemical nature and physical properties of **ATTO 700**, offering valuable data and procedural insights for its application in research and development.

Chemical Identity

While the precise chemical structure of **ATTO 700** is proprietary to its manufacturer, it is known to be a derivative of the oxazine or rhodamine class of dyes.^{[1][3]} A key structural feature of ATTO dyes is a highly rigid chromophore, which prevents the formation of cis-trans isomers in solution.^[2] This rigidity contributes to their consistent optical properties, which are largely independent of the solvent and temperature.^{[1][2]} **ATTO 700** is a zwitterionic dye, meaning it carries both a positive and a negative charge, resulting in a net neutral charge when conjugated to a substrate.^[4]

Physical and Spectroscopic Properties

ATTO 700 exhibits strong absorption in the near-infrared (NIR) region of the spectrum, making it suitable for applications requiring deep tissue penetration and minimal autofluorescence from biological samples.^[5] Its key physical and spectroscopic characteristics are summarized in the table below.

Property	Value	Unit
Absorption Maximum (λ_{abs})	700	nm
Emission Maximum (λ_{em})	716-719	nm
Molar Extinction Coefficient (ϵ_{max})	$1.20 \times 10^5 - 1.25 \times 10^5$	M ⁻¹ cm ⁻¹
Fluorescence Quantum Yield (Φ_f)	0.25	-
Fluorescence Lifetime (τ_{fl})	1.6	ns
Molecular Weight	~575 - 874	g/mol

Note: The exact molecular weight can vary depending on the specific reactive group attached to the dye.

Key Features and Applications

ATTO 700 is distinguished by several advantageous characteristics:

- **High Photostability and Thermal Stability:** Ensures reliable performance in demanding imaging applications.^[4]
- **Strong Absorption and High Fluorescence Quantum Yield:** Contributes to its brightness and sensitivity.^[4]
- **Good Water Solubility:** Facilitates its use in aqueous biological buffers.^[4]
- **Electron Acceptor Properties:** The fluorescence of **ATTO 700** is efficiently quenched by electron donors such as guanine and tryptophan.^[4] This property can be harnessed for developing specific biosensors.

These features make **ATTO 700** a versatile tool for a range of applications, including:

- Single-molecule detection[3]
- High-resolution microscopy (e.g., STED)[5]
- Fluorescence in-situ hybridization (FISH)[1]
- Labeling of proteins, DNA, and RNA[3]

Experimental Protocols

While the synthesis of **ATTO 700** is proprietary, the characterization of its physical properties follows standard spectroscopic methodologies.

Determination of Molar Extinction Coefficient

The molar extinction coefficient (ϵ) is determined using spectrophotometry and the Beer-Lambert law:

$$A = \epsilon cl$$

Where:

- A is the absorbance
- ϵ is the molar extinction coefficient
- c is the concentration of the dye in solution
- l is the path length of the cuvette (typically 1 cm)

Methodology:

- Prepare a series of dilutions of **ATTO 700** in a suitable solvent (e.g., ethanol with 0.1% trifluoroacetic acid) with known concentrations.
- Measure the absorbance of each solution at the absorption maximum (λ_{max}) using a spectrophotometer.

- Plot a graph of absorbance versus concentration.
- The molar extinction coefficient is calculated from the slope of the resulting linear plot.

Measurement of Fluorescence Spectra, Quantum Yield, and Lifetime

Fluorescence measurements are typically performed using a spectrofluorometer.

Methodology for Fluorescence Spectra:

- Emission Spectrum: The sample is excited at a fixed wavelength (e.g., 700 nm), and the emitted fluorescence is scanned across a range of wavelengths to determine the emission maximum (λ_{em}).
- Excitation Spectrum: The emission is monitored at a fixed wavelength (e.g., 716 nm), while the excitation wavelength is scanned to determine the absorption spectrum of the fluorescent species.

Methodology for Fluorescence Quantum Yield (Φ_f): The fluorescence quantum yield is the ratio of photons emitted to photons absorbed. It can be measured using two methods:

- Absolute Method: This involves using an integrating sphere to collect all the emitted fluorescence from the sample.
- Relative Method: The fluorescence intensity of the **ATTO 700** sample is compared to a standard with a known quantum yield that absorbs and emits in a similar spectral range. The quantum yield is calculated using the following equation:

$$\Phi_x = \Phi_{st} * (F_x / F_{st}) * (A_{st} / A_x) * (n_x^2 / n_{st}^2)$$

Where 'x' denotes the unknown sample and 'st' denotes the standard, Φ is the quantum yield, F is the integrated fluorescence intensity, A is the absorbance at the excitation wavelength, and n is the refractive index of the solvent.

Methodology for Fluorescence Lifetime (τ_{fl}): The fluorescence lifetime is the average time the molecule spends in the excited state before returning to the ground state. It is typically

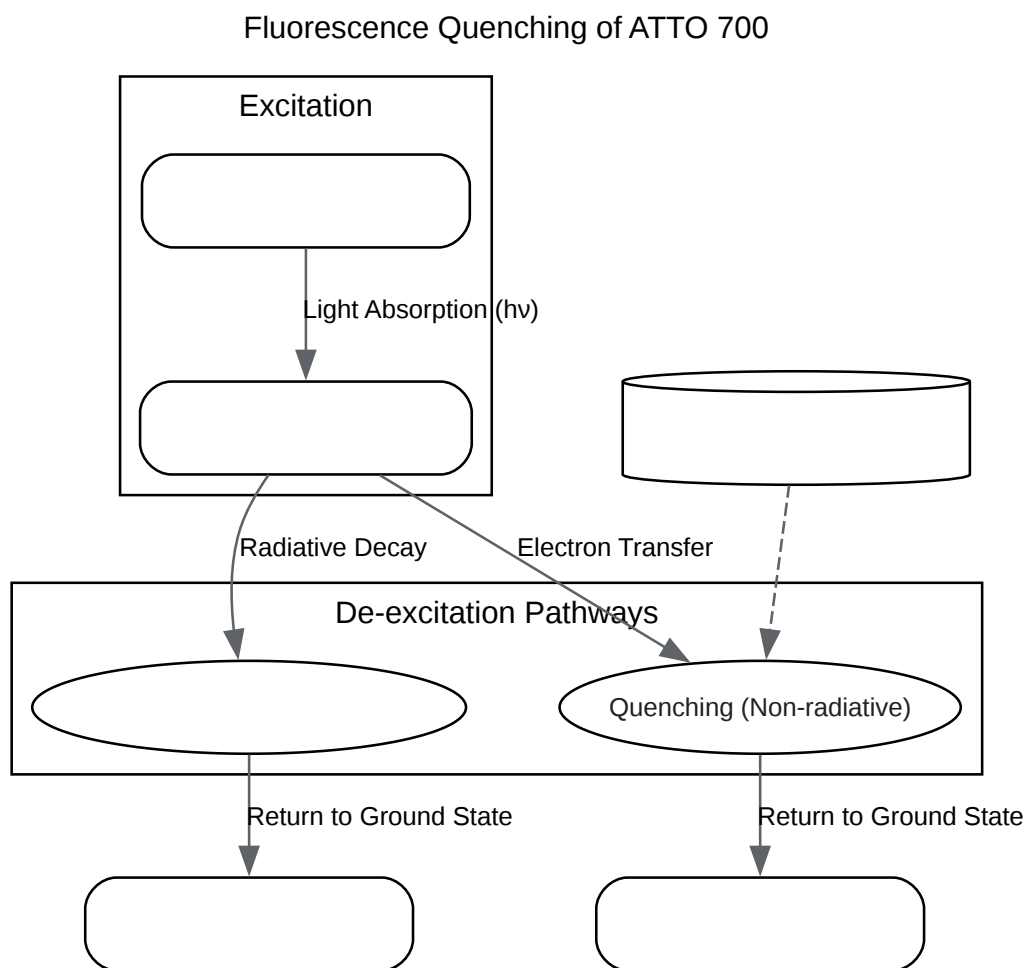
measured using Time-Correlated Single Photon Counting (TCSPC).

- The sample is excited by a pulsed light source (e.g., a laser).
- The time delay between the excitation pulse and the detection of the emitted photons is measured repeatedly.
- A histogram of these delay times is constructed, and the fluorescence lifetime is determined by fitting the decay curve to an exponential function.

Visualizing Key Concepts

Fluorescence Quenching by Electron Donors

A notable characteristic of **ATTO 700** is its susceptibility to fluorescence quenching by electron donors. This process is illustrated in the following diagram.



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Caption: Fluorescence quenching pathway of **ATTO 700** in the presence of an electron donor.

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References

- 1. blog.biosearchtech.com [blog.biosearchtech.com]
- 2. genelink.com [genelink.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Extinction Coefficient Determination - Creative Proteomics [creative-proteomics.com]
- 5. Enzyme self-label-bound ATTO700 in single-molecule and super-resolution microscopy - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [ATTO 700: A Technical Guide to its Chemical Structure and Physical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15557223/docs#atto-700-a-technical-guide-to-its-chemical-structure-and-physical-properties>]

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